

A Comprehensive Technical Guide to 3-Hydroxypicolinic Acid: Properties, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: 3-Hydroxypicolinate

Cat. No.: B15391739

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on 3-hydroxypicolinic acid, a versatile chemical compound with significant applications in mass spectrometry, pharmaceutical synthesis, and biochemistry. This document details its chemical properties, suppliers, and key experimental protocols for its use, including its role as a matrix in MALDI-MS, its utility in the synthesis of the antiviral drug favipiravir, and its involvement in the biosynthesis of natural products.

Core Properties and Suppliers of 3-Hydroxypicolinic Acid

3-Hydroxypicolinic acid, also known as 3-HPA, is a pyridine derivative with the chemical formula $C_6H_5NO_3$. Its fundamental properties are summarized in the table below.

Property	Value
CAS Number	874-24-8[1][2][3][4][5]
Molecular Formula	C ₆ H ₅ NO ₃
Molecular Weight	139.11 g/mol [2][3]
Synonyms	3-HPA, 3-Hydroxypyridine-2-carboxylic acid[1] [2][3]

A variety of chemical suppliers offer 3-hydroxypicolinic acid, ensuring its availability for research and development purposes. The following table lists some of the prominent suppliers.

Supplier	Purity	Available Quantities
Sigma-Aldrich (Merck)	≥98%	Gram to kilogram scales
Santa Cruz Biotechnology	98%	Gram quantities[2]
BLD Pharm	≥98%	Gram to kilogram scales[1]
APExBIO	High-purity	Milligram to gram scales[4]
Cayman Chemical	≥98%	Milligram to gram scales
ChemicalBook	Various	Gram to multi-kilogram scales from multiple traders[6]

Application in MALDI-MS of Oligonucleotides

3-Hydroxypicolinic acid is a widely used matrix for the analysis of oligonucleotides by Matrix-Assisted Laser Desorption/Ionization Mass Spectrometry (MALDI-MS). Its effectiveness stems from its ability to co-crystallize with DNA and RNA, absorbing the laser energy and promoting soft ionization of the analyte with minimal fragmentation.

Quantitative Data Presentation

The following table summarizes key quantitative parameters for the MALDI-TOF MS analysis of oligonucleotides using a 3-HPA matrix.

Analyte	Matrix Composition	Mass Range (Da)	Mass Accuracy (ppm)	Limit of Detection (LOD)
LNA-Oligo	3-HPA with ammonium citrate	6711.67	0.03	Not specified
S-Oligo	3-HPA with ammonium citrate	6431.72	0.02	Not specified
AntimiR-132	3-HPA	Not specified	Not specified	0.25 pmol

Experimental Protocol: MALDI-MS of Oligonucleotides

This protocol provides a generalized procedure for the analysis of oligonucleotides using a 3-HPA matrix.

Materials:

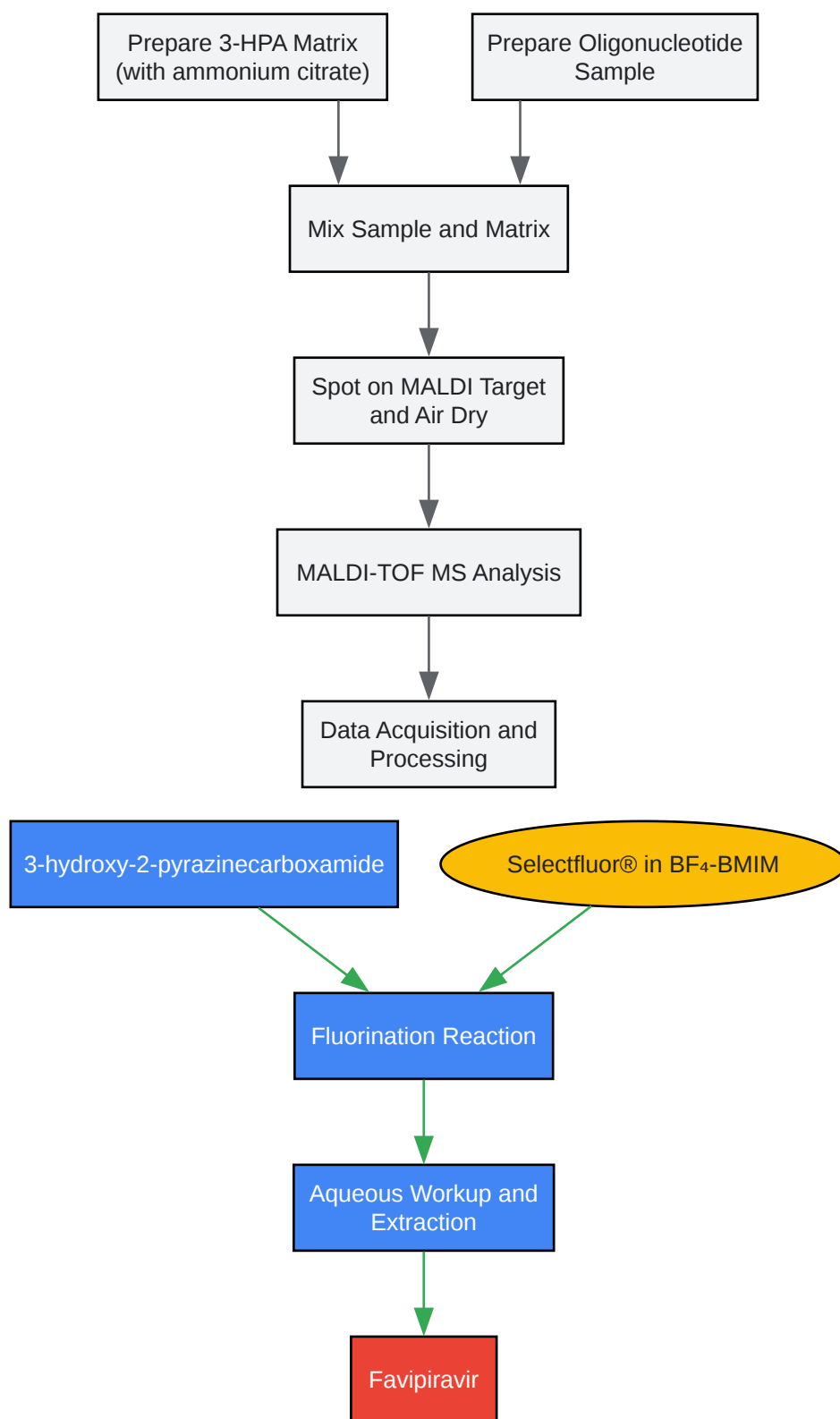
- 3-Hydroxypicolinic acid (3-HPA)
- Ammonium Citrate, dibasic
- Acetonitrile (ACN)
- Ultrapure water
- Oligonucleotide sample
- MALDI target plate
- Micropipettes and tips

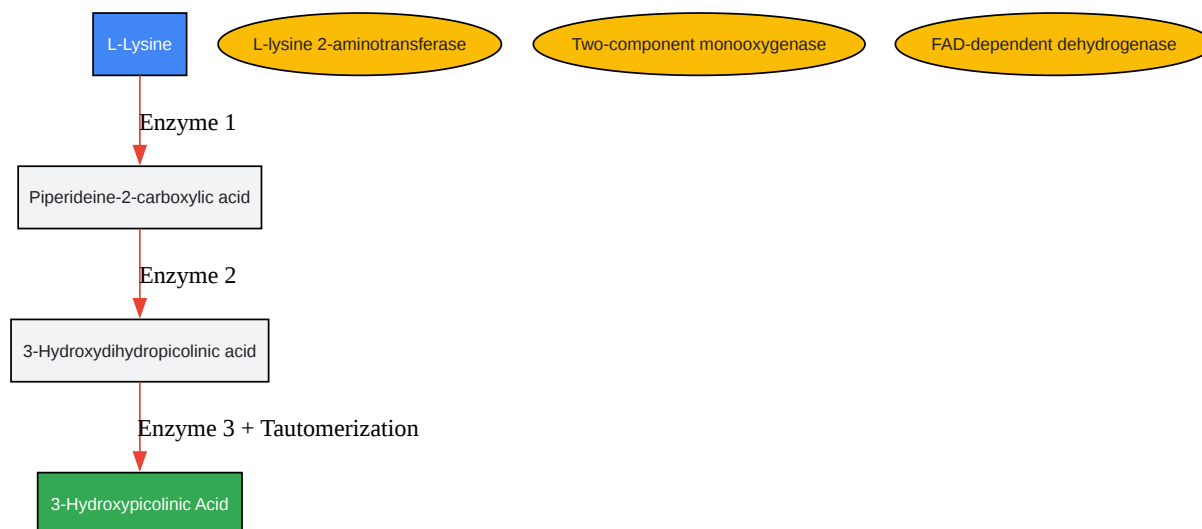
Procedure:

- Matrix Solution Preparation:

- Prepare a stock solution of 3-HPA at a concentration of 50 g/L in a 1:1 (v/v) mixture of acetonitrile and water.
- Prepare a stock solution of diammonium citrate at 50 g/L in water.
- For the working matrix solution, mix the 3-HPA stock solution and the diammonium citrate stock solution in a 10:1 ratio immediately before use.
- Sample Preparation:
 - Dilute the oligonucleotide sample to a final concentration of 1-10 pmol/μL in ultrapure water.
 - Mix the diluted oligonucleotide sample with the working matrix solution in a 1:1 volume ratio.
- Target Spotting:
 - Deposit 0.5 - 1 μL of the final sample-matrix mixture onto the MALDI target plate.
 - Allow the spot to air-dry completely at room temperature. This process allows for the co-crystallization of the matrix and the oligonucleotide.
- Mass Spectrometry Analysis:
 - Insert the MALDI target plate into the mass spectrometer.
 - Acquire mass spectra in negative or positive linear ion mode, depending on the instrument and experimental goals. The negative ion mode is commonly used for oligonucleotides.
 - The instrument is typically calibrated using a standard oligonucleotide mixture of known masses.

Experimental Workflow: MALDI-MS Analysis





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